

Comparative Analysis: Tripynadine Free Base vs. Phosphate Salt

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tripynadine

CAS No.: 81849-98-1

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The table below summarizes the key experimental findings on the residual antimalarial activity and other characteristics of different **Tripynadine** forms, based on a 1993 study in mice and monkeys [1].

Parameter	Tripynadine Free Base	Tripynadine Phosphate	Piperaquine Phosphate (Reference)
Residual Activity in Mice	100% infection protection 20 days post-dose (at 4.5x ED ₅₀) [1]	Longer residual activity than free base [1]	Used as a comparative benchmark [1]
Dosing in Monkeys	200 mg/kg total dose required for 20-day residual activity [1]	Information not specified in the study	Information not specified in the study
Activity Reduction	Activity decreased significantly at a lower dose (100 mg/kg) [1]	Information not specified in the study	Information not specified in the study
Side Effects	Not reported in the study	Caused vomiting in monkeys during medication [1]	Not reported in the study

Parameter	Tripynadine Free Base	Tripynadine Phosphate	Piperaquine Phosphate (Reference)
Overall Comparison	Slightly less residual activity than Piperaquine [1]	Longer activity than free base, but with tolerability issues [1]	Slightly superior residual activity to Tripynadine free base [1]

Another salt form, **Tripynadine hydroxynaphthoate**, was also tested and found to have less residual antimalarial activity than either the phosphate salt or the free base [1].

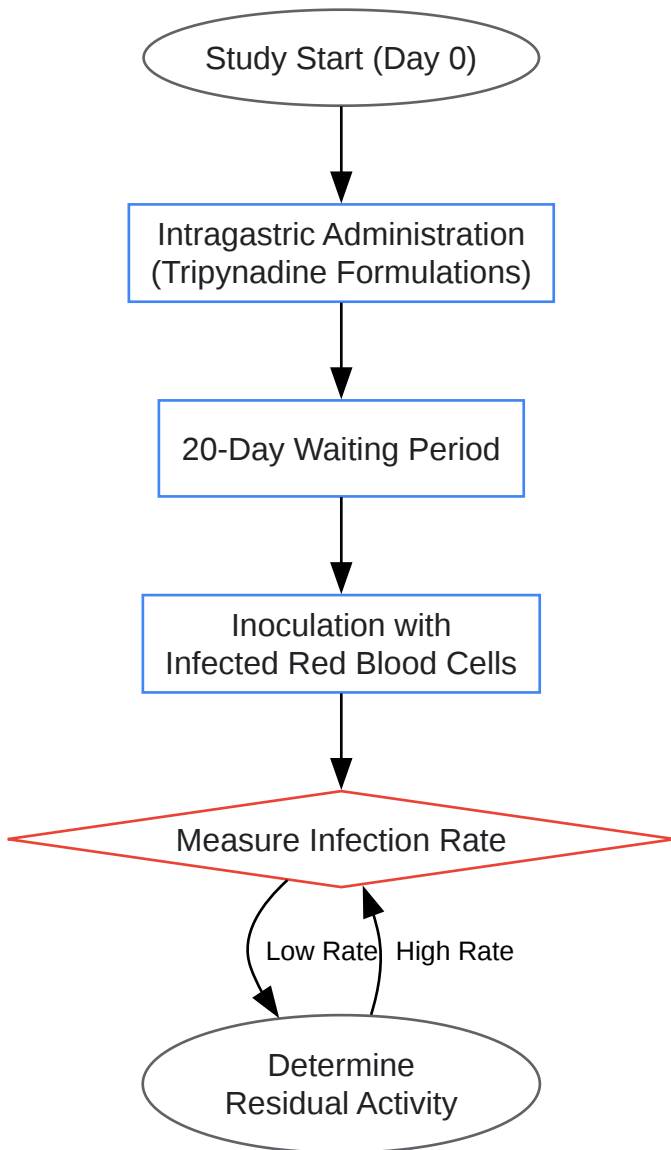
Experimental Protocols from Cited Research

The following details the methodology used to generate the data in the comparison table [1].

- **Animal Models:** The studies were conducted using **mice** infected with *Plasmodium berghei* ANKA strain and **monkeys** infected with *P. cynomolgi bastianellii* [1].
- **Dosing and Administration:** The compounds were administered via **intra-gastric administration** (oral dosing). In mice, the free base was given at a dose 4.5 times its ED₅₀ (median effective dose) [1].
- **Assessment of Residual Activity:** Residual antimalarial activity was evaluated by challenging the animals with infected red blood cells (**1 x 10⁷ RBC** for mice) on the 20th day after the initial drug administration. The key metric was the **infection rate** observed following this challenge [1].
- **Side Effect Monitoring:** The study specifically noted observations of **vomiting in monkeys** during the course of medication with the phosphate salt [1].

Diagram: Experimental Workflow for Residual Activity Assessment

The diagram below visualizes the core experimental workflow used to evaluate the residual activity of the compounds.



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Key Implications for Research

The data, while dated, highlights several points that remain relevant for drug development:

- **Salt Selection is Critical:** The choice of salt form (e.g., free base, phosphate, hydroxynaphthoate) significantly impacts both the **efficacy (residual activity duration)** and **tolerability (vomiting in monkeys)** of a drug candidate [1].
- **Dose Dependency:** The residual activity of **Tripynadine** free base is strongly dose-dependent. A 50% reduction in dose (from 200 mg/kg to 100 mg/kg) led to a clear decrease in protective activity, which is a crucial consideration for determining the therapeutic window [1].

- **Balancing Efficacy and Tolerability:** The study presents a classic development trade-off: **Tripynadine** Phosphate offered longer activity but had side effects, whereas the free base was better tolerated but had slightly shorter and less potent activity than the comparator drug, Piperaquine [1].

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References

1. [Studies on residual antimalarial activity of tripynadine in mice and...] [pubmed.ncbi.nlm.nih.gov]

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